

Personal protective equipment for handling Glabranin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Glabranin**

Cat. No.: **B192178**

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Essential Safety and Handling of Glabranin

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides immediate and essential safety and logistical information for handling **Glabranin**, a flavonoid compound isolated from Tephrosia s.p with known in vitro inhibitory effects on the dengue virus.^[1] While a specific Safety Data Sheet (SDS) for **Glabranin** is not readily available, this document synthesizes best practices for handling similar chemical compounds and hazardous drugs to ensure a safe laboratory environment.

Chemical and Physical Properties:

Property	Value
CAS Number	41983-91-9 ^{[2][3]}
Molecular Formula	C ₂₀ H ₂₀ O ₄ ^{[2][3]}
Molecular Weight	324.376 g/mol
Appearance	Powder
Purity	95%~99%

Personal Protective Equipment (PPE)

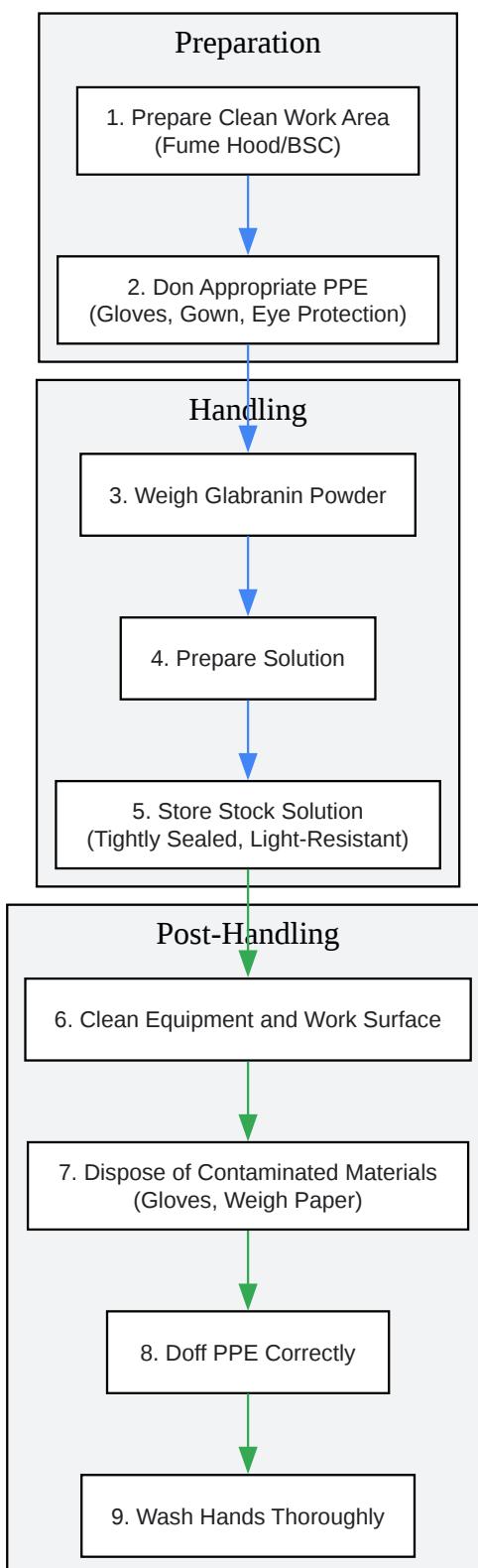
The following table summarizes the recommended personal protective equipment for handling **Glabranin** at various stages. The use of appropriate PPE is the primary defense against potential exposure.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting (Solid)	Safety glasses with side shields or goggles.	Two pairs of powder-free nitrile gloves.	Laboratory coat.	N95 or higher-rated respirator if dust generation is likely or when handling larger quantities.
Solution Preparation	Chemical splash goggles.	Two pairs of powder-free nitrile gloves.	Laboratory coat.	Work in a well-ventilated area or a chemical fume hood.
Handling Solutions	Safety glasses.	Nitrile gloves.	Laboratory coat.	Not generally required if handled in a well-ventilated area.
Spill Cleanup	Chemical splash goggles and a face shield.	Heavy-duty gloves.	Disposable gown with tight-fitting cuffs.	N95 or higher-rated respirator.
Waste Disposal	Safety glasses.	Two pairs of powder-free nitrile gloves.	Laboratory coat.	Not generally required.

Operational Protocols

Adherence to standardized operational protocols is critical to minimize exposure and ensure data integrity.

Experimental Workflow: Safe Handling of Glabranin



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References

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- 2. Glabranin | CymitQuimica [cymitquimica.com]
- 3. Glabranin | C20H20O4 | CID 124049 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling Glabranin]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b192178#personal-protective-equipment-for-handling-glabranin\]](https://www.benchchem.com/product/b192178#personal-protective-equipment-for-handling-glabranin)

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